Application Notes and Protocols for the Analytical Characterization of Quinoline Derivatives

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Compound of Interest

Compound Name:	*2-Chloro-6-methoxy-4-methylquinoline*
CAS No.:	*6340-55-2*
Cat. No.:	*B109769*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analytical characterization of quinoline derivatives, a critical class of heterocyclic compounds with wide-ranging applications in pharmaceuticals, materials science, and agricultural chemistry.[1][2] The methodologies outlined herein cover key chromatographic and spectroscopic techniques essential for the identification, quantification, and structural elucidation of these compounds.

Chromatographic Techniques

Chromatographic methods are paramount for separating quinoline derivatives from complex matrices and for their quantification.[3] High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the most prevalent techniques, offering high sensitivity and selectivity.[3]

High-Performance Liquid Chromatography (HPLC)

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HPLC is a robust and widely used technique for the analysis of quinoline derivatives, particularly for non-volatile or thermally sensitive compounds.[4] Reverse-phase HPLC (RP-HPLC) with a C18 column is a common and effective starting point for method development.[4] [5]

Application Note: HPLC is ideal for quantifying quinoline derivatives in various samples, including pharmaceutical formulations, biological fluids, and environmental matrices.[4] UV detection is commonly employed due to the strong UV absorbance of the quinoline ring system.[5] Method validation according to ICH guidelines is crucial for reliable and accurate results in drug development and quality control settings.[4]

Quantitative Data Summary: HPLC Methods

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Analyte	Matrix	HPLC Column	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
Quinoline	Textiles	Dikma Diamonsil C18(2) (5µm, 4.6mm × 250mm)	0.1 µg/mL	0.2 µg/mL	90.6 - 98.9	[3][6]
Antileishmanial 2-substituted quinolines	Rat Plasma	tC18 cartridges	-	-	80.6 - 88.2	[3][7]
Quinoline-2-carboxylic acid	Pharmaceutical	C18 Reverse-Phase (4.6 mm x 150 mm, 5 µm)	Validated	Validated	98.5 - 101.2	[5]
Quinoline Yellow WS	Dyes	BIST A+ (5µm, 4.6x150 mm)	-	-	-	[3][8]

Experimental Protocol: HPLC-UV Analysis of Quinoline in Textiles

This protocol is adapted from a method for determining quinoline in textile samples.[3]

1. Instrumentation:

- HPLC system with a gradient pump, autosampler, column oven, and UV-Vis detector.[4][5]
- Column: C18 Reverse-Phase (e.g., 4.6 mm x 150 mm, 5 µm particle size).[5]

2. Reagents and Materials:

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- Acetonitrile (HPLC grade).[5]
- Ultrapure water.[5]
- Quinoline reference standard (purity ≥98%).
- Textile sample.
- 0.45 µm syringe filters.[4]

3. Sample Preparation: Ultrasonic Extraction[3]

- Cut 1.0 g of the textile sample into small pieces (approx. 5mm x 5mm).
- Place the sample into an appropriate extraction vessel.
- Add 10 mL of acetonitrile to the vessel.
- Perform ultrasonic extraction for 30 minutes at 40°C.
- Allow the extract to cool to room temperature.
- Filter the extract through a 0.45 µm filter membrane into an HPLC vial.[3]

4. Chromatographic Conditions:[3][5]

- Mobile Phase A: Water
- Mobile Phase B: Acetonitrile
- Gradient Program: Start with a lower percentage of Mobile Phase B and gradually increase it. A typical gradient could be: 0-2 min: 10% B; 2-10 min: 10-90% B; 10-12 min: 90% B; 12-13 min: 90-10% B; 13-15 min: 10% B.[5]
- Flow Rate: 1.0 mL/min.[3]
- Injection Volume: 10 µL.[5]
- Column Temperature: 30 °C.[5]

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- Detection Wavelength: 225 nm or 289 nm depending on the derivative.[3][5]

5. Analysis Sequence:

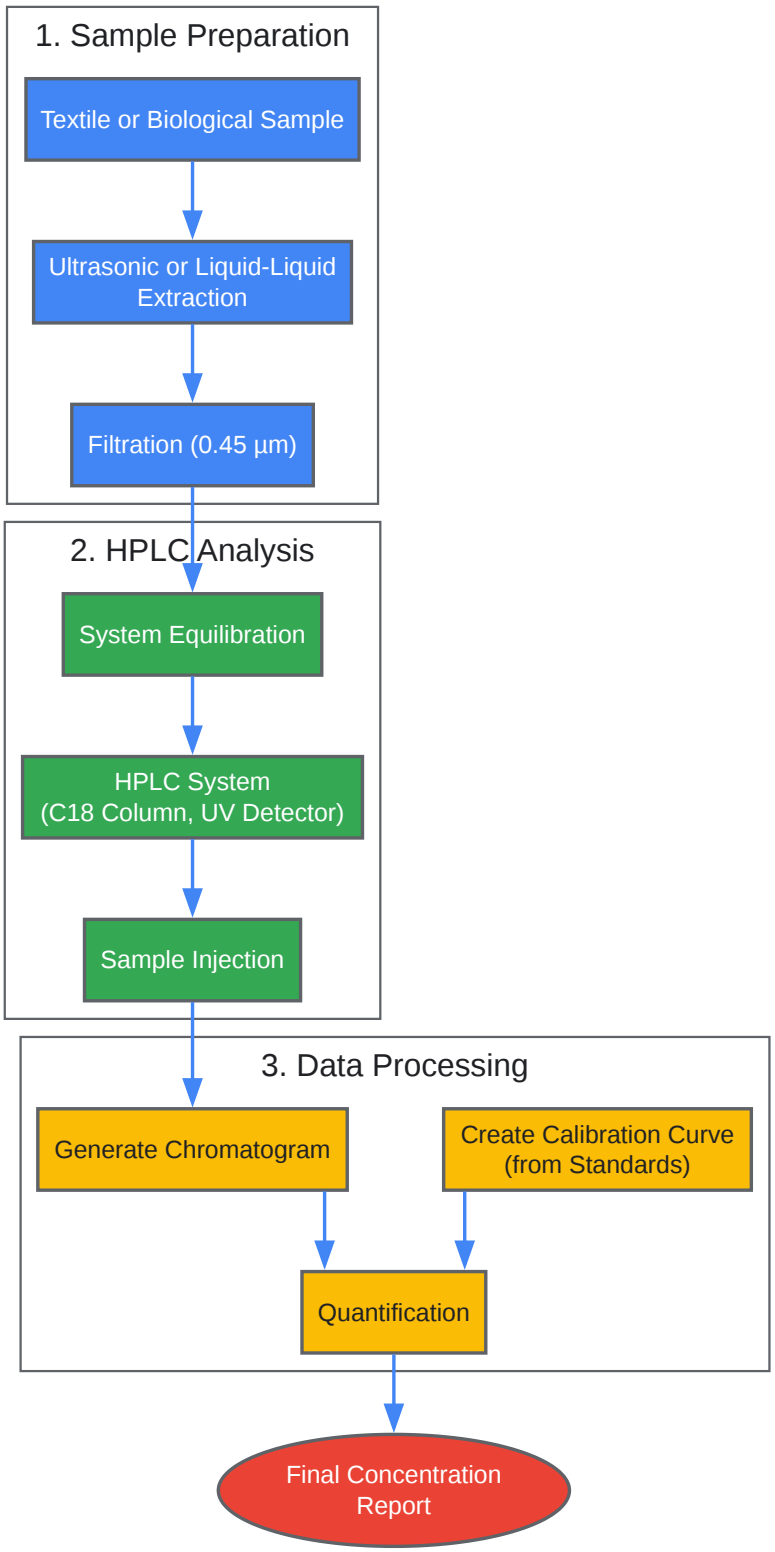
- Equilibrate the column with the initial mobile phase composition until a stable baseline is achieved.[4]
- Inject a blank (mobile phase or blank matrix extract) to check for interferences.[4]
- Prepare a calibration curve by making serial dilutions of the quinoline reference standard in the mobile phase and inject them from lowest to highest concentration.
- Inject the prepared textile sample extracts.
- Periodically inject a quality control standard to ensure system suitability.[4]

6. Quantification:

- Create a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of quinoline in the samples by interpolating their peak areas from the calibration curve.

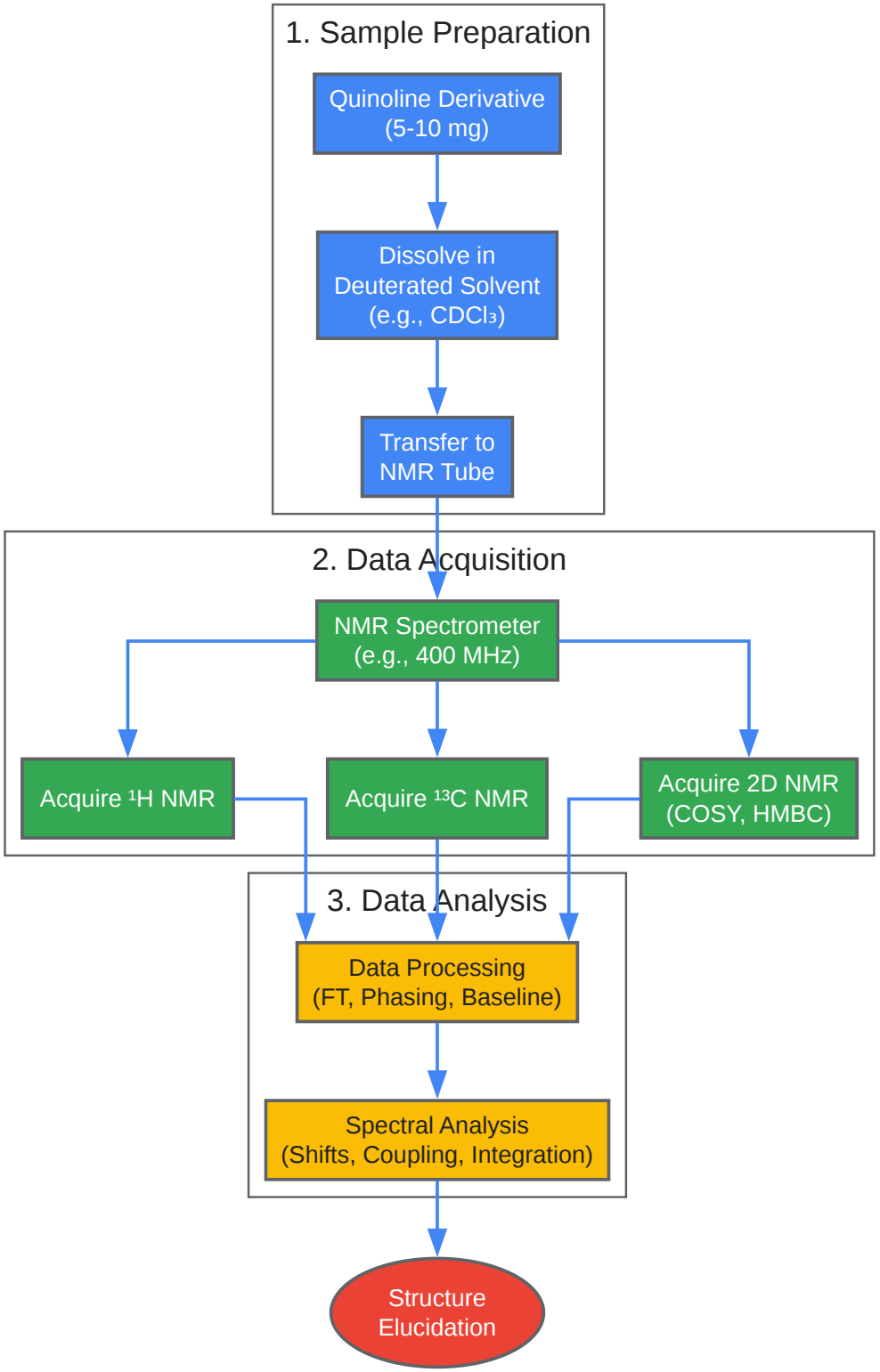
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Workflow for HPLC Analysis of Quinoline Derivatives

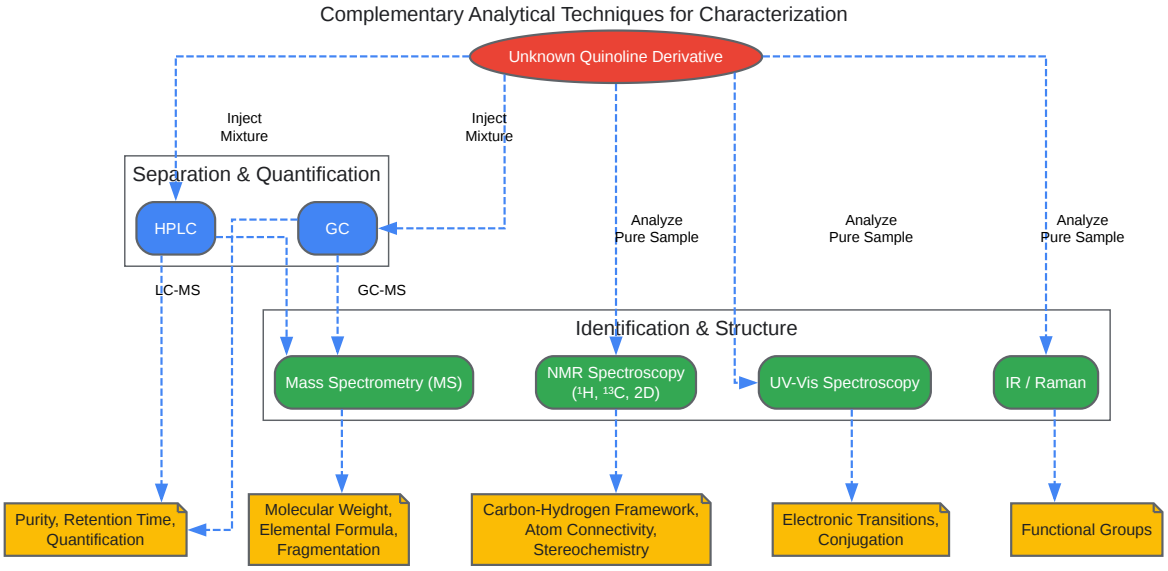


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Workflow for NMR-based Structure Elucidation



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